

Personal protective equipment for handling N-p-coumaroyl-N'-caffeoylputrescine

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Compound of Interest

Compound Name: *N-p-coumaroyl-N'-caffeoylputrescine*

Cat. No.: B580001

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Essential Safety and Handling of N-p-coumaroyl-N'-caffeoylputrescine

For Immediate Reference: Operational and Disposal Plan for Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **N-p-coumaroyl-N'-caffeoylputrescine**. The following procedures are based on its classification and the general principles for handling phenolic and alkaloid-like compounds.

Hazard Identification and Personal Protective Equipment (PPE)

N-p-coumaroyl-N'-caffeoylputrescine is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

A "Warning" signal word is indicated for this compound.^[1] Adherence to proper personal protective equipment protocols is mandatory to ensure user safety.

Protection Type	Recommended Equipment	Specifications and Notes
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is required if there is a splash hazard.	Must be worn at all times when handling the compound.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).	Nitrile gloves are suitable for incidental contact. For prolonged or direct contact, more robust gloves like butyl rubber or Viton are recommended. ^{[2][3]} Gloves should be inspected before each use and changed frequently, especially after any contact with the substance. ^[4]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	A chemically resistant apron should be worn over the lab coat if there is a significant risk of splashing. ^{[2][4]}
Respiratory Protection	Use in a well-ventilated area. A chemical fume hood is required for handling powders or creating solutions.	If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. ^[2]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- All work with **N-p-coumaroyl-N'-caffeoylputrescine** should be conducted in a designated area, preferably within a properly functioning chemical fume hood to minimize inhalation exposure.^{[2][4]}

- An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[3\]](#)

2. Preparation:

- Before handling, ensure all required PPE is correctly donned.
- Cover the work surface within the chemical fume hood with an absorbent, disposable liner.
- Clearly label all containers with the chemical name and associated hazards.

3. Handling:

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[5\]](#)
- Use dedicated spatulas and glassware.
- When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to prevent inhalation of dust.
- For preparing solutions, add the solid to the solvent slowly to avoid splashing. Some common solvents for this compound include DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[\[6\]](#)
- Perform all procedures carefully to minimize the creation of aerosols or splashes.[\[5\]](#)

4. Storage:

- Store **N-p-coumaroyl-N'-caffeoylputrescine** in a tightly sealed, properly labeled container.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#) Recommended storage temperatures can vary, with some suppliers suggesting 2-8°C[\[6\]](#)[\[7\]](#) and others -20°C for long-term stability as a powder.[\[8\]](#)
- Store containers at or below eye level.[\[4\]](#)

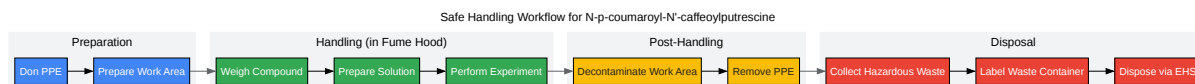
Disposal Plan

All waste materials contaminated with **N-p-coumaroyl-N'-caffeoylputrescine** are considered hazardous chemical waste and must be disposed of accordingly.

- Waste Collection:
 - Collect all contaminated materials, including empty containers, disposable labware (e.g., pipette tips, tubes), and used PPE, in a designated, labeled, and sealed hazardous waste container.[2]
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and list the chemical constituents.
- Disposal Procedure:
 - Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Do not dispose of this material down the drain or in the regular trash.
 - Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Visualized Workflow

The following diagram outlines the essential steps for the safe handling of **N-p-coumaroyl-N'-caffeoylputrescine** from preparation to disposal.



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A workflow for the safe handling of **N-p-coumaroyl-N'-caffeoylputrescine**.

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